

Application Notes: Utilizing Pigment Red 23 in Printing Ink Formulation Studies

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Compound of Interest

Compound Name: C.I. Pigment Red 23

CAS No.: 6471-49-4

Cat. No.: B1210999

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Abstract

This document provides a comprehensive technical guide for researchers and formulation scientists on the incorporation and evaluation of Pigment Red 23 (C.I. 12355; CAS No. 6471-49-4) in both solvent-based nitrocellulose (NC) and water-based flexographic printing ink systems. It outlines detailed protocols for pigment dispersion, ink formulation, and performance characterization, underpinned by industry-standard testing methodologies. The causality behind experimental choices is explained to provide a deeper understanding of the formulation process. This guide is designed to serve as a practical and self-validating framework for developing and assessing printing inks featuring this widely used Naphthol AS pigment.

Introduction: Understanding Pigment Red 23

Pigment Red 23 is a monoazo pigment belonging to the Naphthol AS chemical class.^{[1][2]} It is characterized by its dull, bluish-red shade and is primarily utilized in printing inks and textile printing applications.^[1] While it offers strong coloring strength, its lightfastness and solvent resistance are generally considered moderate, making its proper formulation and evaluation critical for intended applications.^[1] This pigment's performance is intrinsically linked to its

dispersion quality within the ink vehicle; inadequate dispersion can lead to issues with color strength, gloss, and stability.[3][4]

The choice of ink system—solvent-based or water-based—imposes distinct formulation challenges and dictates the selection of binders, solvents, and additives. Nitrocellulose (NC)-based systems are valued for their fast drying and good adhesion to a variety of substrates,[5][6] while water-based systems are increasingly favored due to environmental regulations limiting Volatile Organic Compound (VOC) emissions.[3][7][8]

This application note will detail the methodologies to effectively formulate and test Pigment Red 23 in both a model NC-based gravure ink and a water-based flexographic ink.

Physicochemical Properties of Pigment Red 23

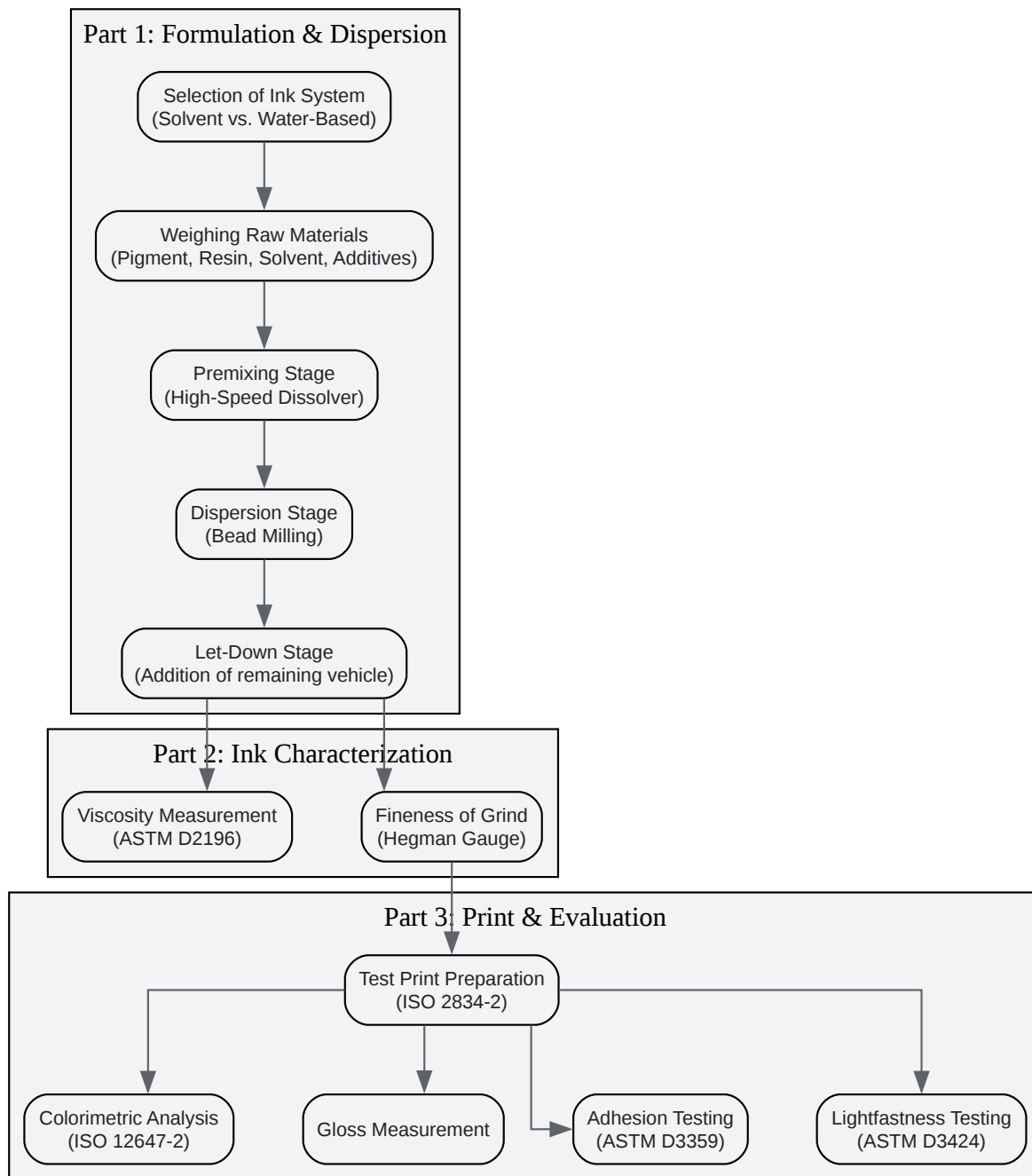
A thorough understanding of the pigment's intrinsic properties is the foundation of successful ink formulation. The table below summarizes the typical characteristics of Pigment Red 23.

Property	Typical Value	Source(s)
C.I. Name	Pigment Red 23	[9]
C.I. Number	12355	[2]
CAS Number	6471-49-4	[2]
Chemical Class	Monoazo (Naphthol AS)	[1]
Molecular Formula	C ₂₄ H ₁₇ N ₅ O ₇	[1]
Density	~1.4 g/cm ³	[2]
Oil Absorption	35-55 ml/100g	[2]
Heat Stability	140-160°C	[2][9]
Lightfastness (Blue Wool Scale)	5	[1]
pH Value (10% slurry)	5.0 - 7.5	[1][2]

Causality: The oil absorption value is a critical parameter as it indicates the amount of vehicle (resin and solvent) required to wet the pigment. A higher oil absorption value suggests that more vehicle will be needed, which can affect the final viscosity and pigment loading of the ink. [2] The pigment's pH can influence the stability of the ink, particularly in water-based systems where the pH must be carefully controlled to maintain resin solubility and viscosity.[3]

Experimental Workflow: From Pigment to Print

The overall process for incorporating and evaluating Pigment Red 23 involves a logical sequence of steps, from initial dispersion to final performance testing of the printed ink film. This workflow ensures that each stage is optimized and validated before proceeding to the next.



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Caption: Experimental workflow for ink formulation and evaluation.

Protocols: Formulation and Dispersion

The following sections provide detailed starting-point formulations and dispersion protocols. Researchers should consider these as robust baselines, which can be systematically varied to optimize for specific substrate and press conditions.

Model Formulation 1: Solvent-Based Nitrocellulose Gravure Ink

This formulation is designed for gravure printing on flexible films. The selection of ethanol and ethyl acetate as solvents provides a controlled evaporation rate, while the nitrocellulose resin offers excellent film formation and adhesion.^{[6][10]}

Table 1: Starting-Point NC Gravure Ink Formulation

Component	Function	Weight (%)
Pigment Red 23	Colorant	12.0
Nitrocellulose Resin (e.g., SS 1/2 sec)	Film-Forming Binder	15.0
Polyurethane Resin	Adhesion Promoter / Flexibility	5.0
Plasticizer (e.g., Dioctyl Phthalate)	Flexibility / Durability	2.0
Dispersant	Pigment Wetting & Stabilization	1.5
Ethanol	Primary Solvent	35.0
Ethyl Acetate	Co-Solvent	29.0
Wax Additive (e.g., PE wax)	Slip / Rub Resistance	0.5
Total	100.0	

Model Formulation 2: Water-Based Flexographic Ink

This formulation is suitable for flexographic printing on paper and board substrates. It utilizes an acrylic resin emulsion as the primary binder, which is solubilized by adjusting the pH with an amine.[3][7][11]

Table 2: Starting-Point Water-Based Flexographic Ink Formulation

Component	Function	Weight (%)
Pigment Red 23	Colorant	14.0
Acrylic Resin Emulsion (e.g., Joncryl®)	Film-Forming Binder	40.0
Dispersant	Pigment Wetting & Stabilization	2.0
Defoamer	Foam Control	0.5
Wetting Agent	Surface Tension Reduction	0.5
Propylene Glycol	Co-Solvent / Drying Retarder	5.0
Water	Primary Solvent	37.0
Amine (e.g., AMP-95)	pH Adjustment / Resin Solubilizer	1.0
Total	100.0	

Pigment Dispersion Protocol: Laboratory Bead Milling

Effective dispersion is crucial for unlocking the full coloristic potential of Pigment Red 23 and ensuring ink stability. A laboratory bead mill is the preferred equipment for this process.[12][13]

Objective: To reduce pigment agglomerates to a target particle size of <5 µm.

Equipment & Materials:

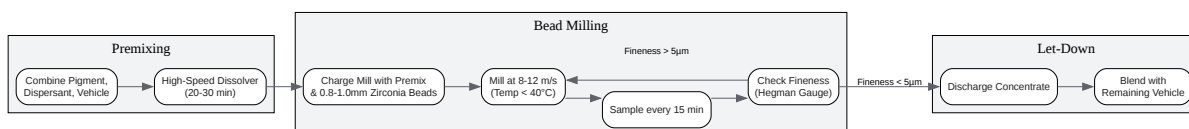
- Laboratory Basket or Horizontal Bead Mill (e.g., Dispermat® SL)
- Zirconium Oxide (YTZ) grinding beads, 0.8 - 1.0 mm diameter

- High-Speed Dissolver (for premixing)
- Hegman Gauge
- Formulated pigment concentrate (pigment, dispersant, portion of resin and solvent)

Protocol:

- Premixing:
 - In a suitable vessel, combine the Pigment Red 23, dispersant, and a portion of the resin and solvent from the chosen formulation.
 - Using a high-speed dissolver with a Cowles blade, mix at a peripheral speed of 5-10 m/s for 20-30 minutes. The goal is to create a homogenous slurry and wet out the pigment particles.
- Bead Mill Setup:
 - Charge the mill chamber with grinding beads to approximately 80-85% of its volume.
 - If the mill has a cooling jacket, ensure cooling water is circulating to maintain a temperature below 40°C. Overheating can cause solvent loss and potential resin degradation.[13]
- Milling Process:
 - Introduce the premix into the mill.
 - Set the agitator tip speed to 8-12 m/s.
 - Mill the concentrate for a total residence time of 30-60 minutes. It is advisable to take samples every 15 minutes.
- Quality Control:
 - After each interval, take a small sample of the dispersion.

- Use a Hegman gauge to measure the fineness of grind.
- Continue milling until the desired fineness (typically a reading of 7 or higher, corresponding to $<12.5\ \mu\text{m}$, with a final target of $<5\ \mu\text{m}$ confirmed by particle size analysis) is achieved and no further reduction is observed.
- Let-Down:
 - Once the target fineness is reached, discharge the pigment concentrate from the mill.
 - In a separate mixing vessel, slowly add the concentrate to the remaining resin, solvent, and additives (the "let-down" phase) under gentle agitation to produce the final ink.



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Caption: Detailed workflow for the pigment dispersion process.

Protocols: Ink Performance Evaluation

Once the ink is formulated, a series of standardized tests must be performed to characterize its physical properties and the quality of the final print.

Viscosity Measurement

Standard: ASTM D2196 - Standard Test Methods for Rheological Properties of Non-Newtonian Materials by Rotational (Brookfield type) Viscometer.[14][15]

Rationale: Viscosity is a critical parameter that dictates ink transfer from the anilox (flexo) or gravure cylinder to the substrate. Incorrect viscosity can lead to printing defects such as poor

ink flow, dot gain, or insufficient color density.[16]

Protocol:

- Calibrate a Brookfield DV-II+ Pro Viscometer (or equivalent) using standard calibration fluids.
- Place approximately 500 mL of the ink sample in a 600 mL beaker.
- Allow the ink to equilibrate to a constant temperature of $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$.
- Select an appropriate spindle (e.g., Spindle #3 for viscosities in the 100-1000 cP range).
- Immerse the spindle into the ink to the marked level.
- Measure the viscosity at multiple rotational speeds (e.g., 10, 20, 50, and 100 RPM) to assess the shear-thinning behavior of the ink. Allow the reading to stabilize for 60 seconds at each speed.
- Record the viscosity (in centipoise, cP) at each speed.

Test Print Preparation

Standard: ISO 2834-2 - Graphic technology — Laboratory preparation of test prints — Part 2: Liquid printing inks.

Rationale: A standardized and reproducible test print is essential for the accurate evaluation of optical and resistance properties. This standard ensures that the ink film thickness is uniform and known.

Protocol:

- Use a laboratory printability tester (e.g., IGT C1 or similar device) equipped with the appropriate printing forme (gravure or flexo).
- Select a standardized substrate relevant to the ink's intended application (e.g., coated paper for the water-based ink, treated PET film for the NC ink).
- Apply a controlled amount of ink to the printing forme.

- Execute the print at a defined speed and pressure to achieve a target ink film thickness (e.g., 4-6 μm for flexo, 8-12 μm for gravure).
- Dry the print under controlled conditions (e.g., hot air for NC, infrared for water-based) to ensure complete solvent/water evaporation.
- Condition the final prints at 23°C and 50% relative humidity for at least 24 hours before further testing.

Colorimetric and Gloss Evaluation

Standards:

- Color: ISO 12647-2 - Graphic technology — Process control for the production of half-tone colour separations, proof and production prints — Part 2: Offset lithographic processes (principles are applicable).
- Gloss: ASTM D523 - Standard Test Method for Specular Gloss.

Rationale: Colorimetric data provides an objective measure of the ink's shade and strength, while gloss is a key indicator of print quality and is heavily influenced by pigment dispersion and film formation.[17]

Protocol:

- Using a 45°/0° or d/8° spectrophotometer, measure the CIELab* values of the solid printed area.
- Compare these values to a defined standard to calculate the color difference (ΔE^*).
- Using a 60° glossmeter, measure the specular gloss of the solid printed area at three different locations and calculate the average. Report the value in Gloss Units (GU).

Adhesion Testing

Standard: ASTM D3359 - Standard Test Methods for Rating Adhesion by Tape Test.[18][19]

Rationale: Adhesion is a critical performance attribute, ensuring the ink remains affixed to the substrate during handling and use. Poor adhesion leads to product failure.

Protocol (Test Method B - Cross-Cut):

- Place the conditioned print on a firm, flat surface.
- Using a sharp cutting tool with multiple blades spaced 1-2 mm apart, make a series of parallel cuts through the ink film to the substrate.
- Make a second series of cuts at a 90° angle to the first, creating a cross-hatch pattern.
- Gently brush the area to remove any detached flakes.
- Apply a specified pressure-sensitive tape (e.g., Permacel P99 or equivalent) firmly over the cross-hatch area.[\[20\]](#)
- After 90 seconds, rapidly pull the tape off at a 180° angle.
- Examine the grid area and classify the adhesion according to the ASTM D3359 scale (5B = no detachment, 0B = >65% detachment).

Lightfastness Evaluation

Standard: ASTM D3424 - Standard Practice for Evaluating the Relative Lightfastness and Weatherability of Printed Matter.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Rationale: This test predicts the long-term color stability of the print when exposed to indoor lighting conditions. For a pigment like Red 23 with moderate lightfastness, this is a crucial quality control parameter.

Protocol (Method 3 - Xenon-Arc):

- Mount the test print and a set of Blue Wool standards (as controls) on panels.
- Cover a portion of each sample to serve as an unexposed reference.
- Place the panels in a xenon-arc weathering apparatus equipped with window glass filters.

- Set the exposure conditions to simulate indoor light:
 - Irradiance: 0.35 W/m² at 340 nm
 - Black Panel Temperature: 63°C
 - Relative Humidity: 50%
- Expose the samples for a predetermined duration or until a specific Blue Wool standard shows a defined level of fading (e.g., a Grey Scale rating of 4).
- Remove the samples and measure the color change (ΔE^*) between the exposed and unexposed portions.
- The lightfastness is rated based on which Blue Wool standard shows a similar degree of fading.

Expected Results & Data Interpretation

The following tables present hypothetical but realistic data for the two model ink systems. These serve as a benchmark for what a researcher might expect and provide a framework for data presentation.

Table 3: Performance Data for NC and Water-Based Inks with Pigment Red 23

Performance Test	Standard	NC Gravure Ink	Water-Based Flexo Ink
Viscosity @ 50 RPM, 25°C	ASTM D2196	150 cP	250 cP
Fineness of Grind	Hegman	7.5	7.0
CIELab* (D65/10°)	ISO 12647-2	L: 45.2, a: +58.5, b: +22.1	L: 46.8, a: +57.9, b: +23.5
Gloss @ 60°	ASTM D523	75 GU	55 GU
Adhesion	ASTM D3359	5B (Excellent)	4B (Good)
Lightfastness Rating	ASTM D3424	5 (Blue Wool Scale)	5 (Blue Wool Scale)

Interpretation:

- **Viscosity:** The higher viscosity of the water-based ink is typical and necessary for the flexographic printing process.
- **Color:** Slight variations in CIELab* values are expected due to the different resin systems, which can subtly affect how the pigment's color is expressed.
- **Gloss:** The solvent-based system is expected to yield higher gloss due to better film leveling and resin properties.
- **Adhesion:** The NC ink shows excellent adhesion to the non-porous film, while the water-based ink shows good adhesion to the more porous paper substrate. A 4B rating is generally acceptable for many packaging applications.
- **Lightfastness:** A rating of 5 on the Blue Wool scale confirms the moderate lightfastness of Pigment Red 23, making it suitable for applications without prolonged, direct sunlight exposure.

Conclusion

Pigment Red 23 is a versatile colorant for printing inks when formulated and dispersed correctly. This application note provides a systematic and scientifically grounded approach to its use in both solvent-based and water-based systems. By following the detailed protocols for formulation, dispersion, and evaluation, researchers can effectively characterize the performance of inks containing Pigment Red 23 and optimize them for specific printing applications. The causality-driven explanations and adherence to international standards ensure that the described methodologies are robust, reproducible, and trustworthy, forming a solid foundation for further research and development in the field of printing ink technology.

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